

# Personal protective equipment for handling Mesoridazine-d3

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## Compound of Interest

Compound Name: Mesoridazine-d3

Cat. No.: B15597901

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## Essential Safety and Handling Guide for Mesoridazine-d3

This document provides crucial safety and logistical information for the handling and disposal of **Mesoridazine-d3**, a deuterated analog of the antipsychotic drug Mesoridazine. The information is intended for researchers, scientists, and professionals in drug development. Given that a specific Safety Data Sheet (SDS) for **Mesoridazine-d3** is not readily available, this guidance is extrapolated from data on Mesoridazine and related phenothiazine compounds.

## Hazard Identification and Personal Protective Equipment (PPE)

Mesoridazine and its related compounds are classified as harmful if swallowed and can cause skin and eye irritation.<sup>[1]</sup> The toxicological properties of **Mesoridazine-d3** have not been thoroughly investigated.<sup>[2]</sup> Therefore, caution is paramount.

Quantitative Data Summary:

Compound	Test	Result	Species	Reference
Thioridazine hydrochloride	LD50 Oral	1,060 mg/kg	Rat	[1][2]
Thioridazine hydrochloride	LD50 Oral	360 mg/kg	Mouse	[1]

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves. Inspect before use.
Eye/Face Protection	Safety glasses with side-shields or goggles	Ensure full coverage to prevent splashes.
Skin and Body Protection	Laboratory coat	Fully buttoned. Consider a disposable gown for larger quantities.
Respiratory Protection	Not generally required for small quantities	Use a NIOSH-approved respirator with an appropriate cartridge if generating dust or aerosols.

## Safe Handling Procedures

Adherence to standard laboratory safety protocols is essential when handling **Mesoridazine-d3**.

Step-by-Step Handling Protocol:

- Preparation:
  - Designate a specific area for handling **Mesoridazine-d3**.
  - Ensure a safety shower and eyewash station are readily accessible.

- Assemble all necessary PPE and handling equipment before starting.
- Handling the Compound:
  - Avoid direct contact with the skin, eyes, and clothing.[3]
  - Do not breathe dust or aerosols.
  - If working with the solid form, handle it in a well-ventilated area or a chemical fume hood to minimize dust generation.
  - For solutions, be mindful of potential splashes. The liquid concentrate of the parent drug, Mesoridazine, is known to be a skin irritant.[3]
  - Wash hands thoroughly after handling.[2]
- In Case of Exposure:
  - Skin Contact: Immediately wash the affected area with soap and plenty of water.[3]
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
  - Ingestion: If swallowed, rinse mouth with water. Call a poison center or doctor if you feel unwell.[2]
  - Inhalation: Move the person to fresh air.

## Storage and Disposal Plan

Proper storage and disposal are critical to maintaining a safe laboratory environment.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[3] The recommended storage temperature is +4°C.[4]
- Protect from light.[3]

### Disposal Plan:

Dispose of **Mesoridazine-d3** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

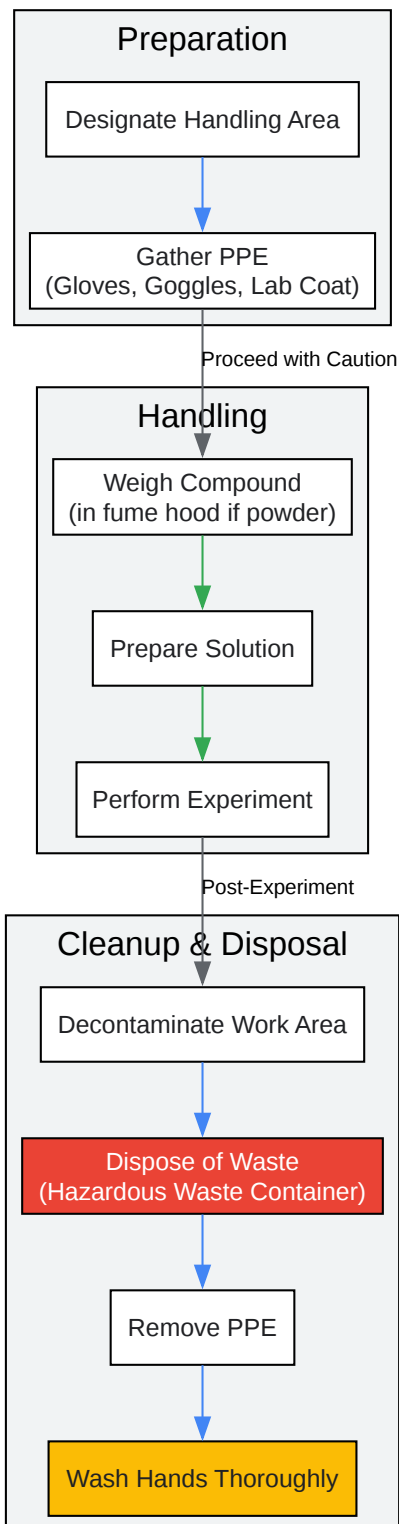
### Step-by-Step Disposal Protocol:

- Waste Collection:
  - Collect waste **Mesoridazine-d3** and any contaminated disposable materials (e.g., gloves, weighing paper, pipette tips) in a designated, labeled hazardous waste container.
- Container Labeling:
  - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**Mesoridazine-d3**".
- Disposal Method:
  - Do not dispose of down the drain or in the regular trash.
  - For unused or expired material, it is recommended to mix it with an inert, non-combustible absorbent material (e.g., sand, cat litter) before placing it in the hazardous waste container.<sup>[5][6][7]</sup> This makes the drug less appealing to children and pets and unrecognizable to anyone who might go through the trash.<sup>[5][8]</sup>
  - Arrange for pickup by a licensed hazardous waste disposal company.

## Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and safety considerations for handling **Mesoridazine-d3** in a research setting.

## Mesoridazine-d3 Handling Workflow



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Caption: Workflow for the safe handling of **Mesoridazine-d3**.

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